

The Enigmatic Molecule: A Technical Guide to Naphthyl-2-oxomethyl-succinyl-CoA

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Compound of Interest

Compound Name: Naphthyl-2-oxomethyl-succinyl-CoA

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For the attention of: Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **Naphthyl-2-oxomethyl-succinyl-CoA**, a complex coenzyme A derivative. Due to the limited availability of specific published data on this molecule, this document combines known information with theoretically derived protocols and pathways based on established biochemical and chemical principles. The guide covers the predicted physicochemical properties, a plausible synthetic route, and potential biological applications, with a focus on its role as a potential modulator of metabolic and signaling pathways. All quantitative data is presented in structured tables, and key processes are visualized using Graphviz diagrams to facilitate understanding.

Introduction

Naphthyl-2-oxomethyl-succinyl-CoA (CAS No. 950761-58-7) is a coenzyme A (CoA) derivative characterized by the presence of a naphthyl moiety linked to a succinyl-CoA backbone via an oxomethyl group. While commercially available, detailed scientific literature regarding its specific discovery, synthesis, and biological function is not readily accessible in the public domain. This guide aims to bridge this knowledge gap by providing a foundational understanding of the molecule, drawing parallels from related compounds and general principles of CoA biochemistry. The information presented herein is intended to serve as a

valuable resource for researchers interested in exploring the potential of this and similar molecules in drug discovery and chemical biology.

Physicochemical Properties

The predicted physicochemical properties of **Naphthyl-2-oxomethyl-succinyl-CoA** are summarized in Table 1. These properties are calculated based on its chemical structure and provide essential information for its handling, storage, and use in experimental settings.

Property	Predicted Value	Source
Chemical Formula	C36H46N7O20P3S	MedchemExpress[1]
CAS Number	950761-58-7	MedchemExpress[1]
Molecular Weight	1021.77 g/mol	Calculated
Appearance	White to off-white solid	Predicted
Solubility	Soluble in aqueous buffers and polar organic solvents	Predicted
Stability	Stable under standard laboratory conditions; susceptible to hydrolysis	Predicted

Table 1: Predicted Physicochemical Properties of **Naphthyl-2-oxomethyl-succinyl-CoA**

Proposed Synthesis of Naphthyl-2-oxomethyl-succinyl-CoA

A plausible synthetic route for **Naphthyl-2-oxomethyl-succinyl-CoA** can be devised based on established methods for the synthesis of CoA esters. A chemo-enzymatic approach is proposed, which combines the precision of enzymatic reactions with the versatility of organic chemistry.

Experimental Protocol: A Proposed Chemo-Enzymatic Synthesis

Objective: To synthesize **Naphthyl-2-oxomethyl-succinyl-CoA** from commercially available starting materials.

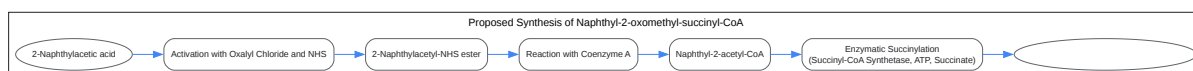
Materials:

- 2-Naphthylacetic acid
- Oxalyl chloride
- N-Hydroxysuccinimide (NHS)
- Coenzyme A trilithium salt
- Succinyl-CoA synthetase
- ATP, MgCl₂, and relevant buffers

Procedure:

- Activation of 2-Naphthylacetic acid:
 - Dissolve 2-Naphthylacetic acid in an anhydrous aprotic solvent (e.g., dichloromethane).
 - Add oxalyl chloride dropwise at 0°C to form the corresponding acid chloride.
 - React the acid chloride with N-Hydroxysuccinimide (NHS) in the presence of a base (e.g., triethylamine) to yield the NHS ester of 2-naphthylacetic acid.
- Formation of Naphthyl-2-acetyl-CoA:
 - Dissolve the NHS ester in a suitable buffer (e.g., phosphate buffer, pH 7.5).
 - Add Coenzyme A trilithium salt to the solution. The thioester bond will form between the acetyl group and the sulfhydryl group of CoA.
- Enzymatic Succinylation:
 - To a solution containing the purified Naphthyl-2-acetyl-CoA, add succinate, ATP, and MgCl₂.

- Initiate the reaction by adding succinyl-CoA synthetase. This enzyme will catalyze the formation of **Naphthyl-2-oxomethyl-succinyl-CoA**.
- Purification:
 - The final product can be purified using high-performance liquid chromatography (HPLC) with a suitable column (e.g., C18).



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Caption: A proposed workflow for the chemo-enzymatic synthesis of **Naphthyl-2-oxomethyl-succinyl-CoA**.

Potential Biological Roles and Signaling Pathways

The structure of **Naphthyl-2-oxomethyl-succinyl-CoA** suggests several potential biological roles, primarily as a modulator of enzymes that utilize succinyl-CoA or related acyl-CoA molecules.

Interaction with Succinyl-CoA Utilizing Enzymes

Succinyl-CoA is a central metabolite in the citric acid cycle and is involved in heme synthesis and ketone body metabolism. The introduction of the bulky naphthyl group could lead to several effects:

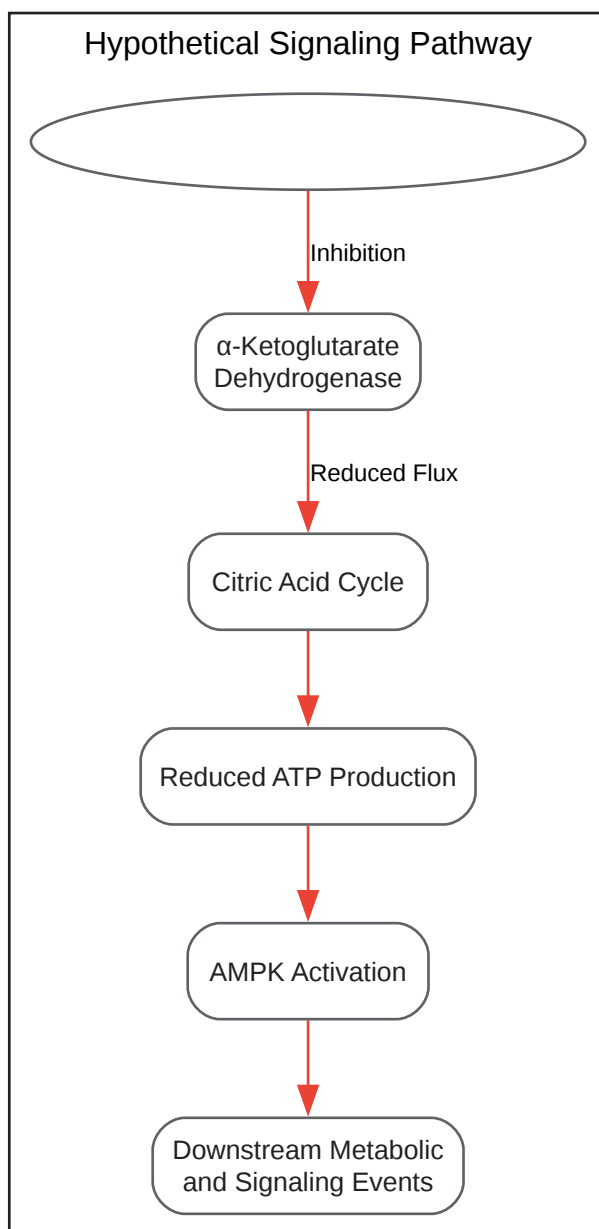
- **Competitive Inhibition:** **Naphthyl-2-oxomethyl-succinyl-CoA** may act as a competitive inhibitor for enzymes that bind succinyl-CoA, such as α -ketoglutarate dehydrogenase and succinyl-CoA synthetase.
- **Allosteric Modulation:** The naphthyl moiety could bind to allosteric sites on target enzymes, leading to either activation or inhibition of their catalytic activity.

Role in Post-Translational Modifications

Recent research has highlighted the importance of protein succinylation as a post-translational modification. While often non-enzymatic, specific succinyltransferases may exist. **Naphthyl-2-oxomethyl-succinyl-CoA** could potentially be used as a chemical probe to study these processes or as an inhibitor of desuccinylating enzymes like sirtuins.

Hypothetical Signaling Pathway

The introduction of **Naphthyl-2-oxomethyl-succinyl-CoA** into a cellular system could perturb metabolic pathways that are closely linked to cellular signaling. For instance, by inhibiting the citric acid cycle, it could alter the cellular energy status (ATP/ADP ratio), which in turn can affect the activity of AMP-activated protein kinase (AMPK), a master regulator of metabolism.



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Caption: A hypothetical signaling pathway illustrating the potential downstream effects of inhibiting the citric acid cycle with **Naphthyl-2-oxomethyl-succinyl-CoA**.

Quantitative Data

As specific experimental data for **Naphthyl-2-oxomethyl-succinyl-CoA** is unavailable, the following table provides a template for the types of quantitative data that should be generated to characterize this molecule fully.

Parameter	Experimental Method	Expected Outcome/Value Range
Inhibition Constant (K _i)	Enzyme Kinetics Assay	To be determined (nM to μM range)
IC ₅₀ Value	Cell-based Proliferation Assay	To be determined (μM range)
Binding Affinity (K _d)	Surface Plasmon Resonance	To be determined (nM to μM range)
Cellular Uptake	LC-MS/MS Analysis	To be determined

Table 2: Template for Quantitative Biological Data

Conclusion

Naphthyl-2-oxomethyl-succinyl-CoA represents an intriguing yet understudied molecule with the potential to be a valuable tool in chemical biology and drug discovery. This technical guide has provided a foundational framework for its synthesis and potential biological applications. Further experimental investigation is required to validate the proposed hypotheses and to fully elucidate the biological role of this enigmatic coenzyme A derivative. The methodologies and theoretical pathways presented here offer a starting point for researchers to embark on the exploration of this and other novel acyl-CoA analogs.

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References

- 1. Naphthyl-2-oxomethyl-succinyl-CoA, 950761-58-7 价格_品牌: MedChemExpress (MCE)-丁香通 [biomart.cn]
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